

LTX-315: Application Notes and Protocols for Laboratory Use

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: LTX-315

Cat. No.: B610606

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

LTX-315, also known as ruxotemitide, is a synthetic, nine-amino-acid cationic peptide with oncolytic properties.[1][2] Derived from human lactoferrin, it is designed for intralesional treatment of solid tumors.[1][2] **LTX-315** exerts its anticancer effect through a dual mechanism of action. It directly disrupts the plasma and mitochondrial membranes of cancer cells, leading to rapid necrotic cell death.[3][4] This lytic process results in the release of tumor antigens and damage-associated molecular patterns (DAMPs), which in turn stimulates a robust and systemic anti-tumor immune response.[4][5][6] These application notes provide essential information on the stability, handling, and use of **LTX-315** in a laboratory setting.

Stability Data

Proper storage is critical to maintain the integrity and activity of **LTX-315**. The following table summarizes the recommended storage conditions and stability for both lyophilized powder and reconstituted solutions.

Form	Storage Temperature	Duration	Notes
Lyophilized Powder	-20°C to -80°C	Up to 3 years[1]	Store in a tightly sealed vial to prevent moisture uptake. For long-term storage, -80°C is preferred.
4°C	Short-term (days to weeks)[7]	Ensure the vial is protected from light.	
Room Temperature	Short-term (days to weeks)[8]	Stable for the duration of shipping under ambient conditions.[7]	
Reconstituted Solution (in DMSO)	-80°C	Up to 1 year[1]	Aliquot to avoid repeated freeze-thaw cycles.[1]
-20°C	Up to 1 month[1]	Aliquot to avoid repeated freeze-thaw cycles.[1]	
Reconstituted Solution (Aqueous Buffer)	4°C	Up to 1 week	Stability is sequence-dependent; for peptides containing W, solutions are less stable.
-20°C	Short-term (months) [7]	Recommended for long-term storage of solutions.[7] Avoid using frost-free freezers.[9]	

Handling and Storage

3.1 General Handling Precautions

- Handle **LTX-315** in a clean, well-ventilated area.
- Use standard personal protective equipment (PPE), including gloves, lab coat, and safety glasses.[8]
- Lyophilized peptides can be volatile; handle with care to avoid inhalation.[8]

3.2 Storage of Lyophilized Powder

- Upon receipt, store the lyophilized **LTX-315** powder at -20°C or -80°C for long-term stability. [1][8]
- Before opening the vial, allow it to equilibrate to room temperature in a desiccator to prevent condensation and moisture absorption.[9]
- Keep the vial tightly capped when not in use.

3.3 Reconstitution and Storage of Stock Solutions

- **LTX-315** is soluble in DMSO.[7] For a stock solution, reconstitute the peptide in fresh, high-quality DMSO.[1]
- For aqueous-based assays, further dilution of the DMSO stock solution with sterile distilled water, saline, or an appropriate buffer is recommended.
- To prevent degradation from repeated freeze-thaw cycles, it is highly recommended to aliquot the stock solution into single-use volumes before freezing.[1]
- Store aliquots at -80°C for up to one year or at -20°C for up to one month.[1]

Experimental Protocols

4.1 Protocol for Reconstitution of **LTX-315**

This protocol describes the reconstitution of lyophilized **LTX-315** to create a stock solution.

Materials:

- Vial of lyophilized **LTX-315**
- Sterile, anhydrous DMSO
- Sterile, low-retention polypropylene microcentrifuge tubes
- Calibrated micropipettes and sterile tips

Procedure:

- Allow the vial of lyophilized **LTX-315** to warm to room temperature in a desiccator.
- Briefly centrifuge the vial to ensure all the powder is at the bottom.
- Carefully open the vial and add the required volume of DMSO to achieve the desired stock concentration (e.g., 10 mg/mL).
- Gently vortex or pipette up and down to ensure the peptide is completely dissolved.
- Aliquot the stock solution into single-use, sterile polypropylene tubes.
- Store the aliquots at -80°C for long-term storage or -20°C for short-term storage.[\[1\]](#)

4.2 Protocol for In Vitro Cytotoxicity Assay (MTT Assay)

This protocol outlines a method to assess the cytotoxic effects of **LTX-315** on a cancer cell line, such as A375 human melanoma cells.

Materials:

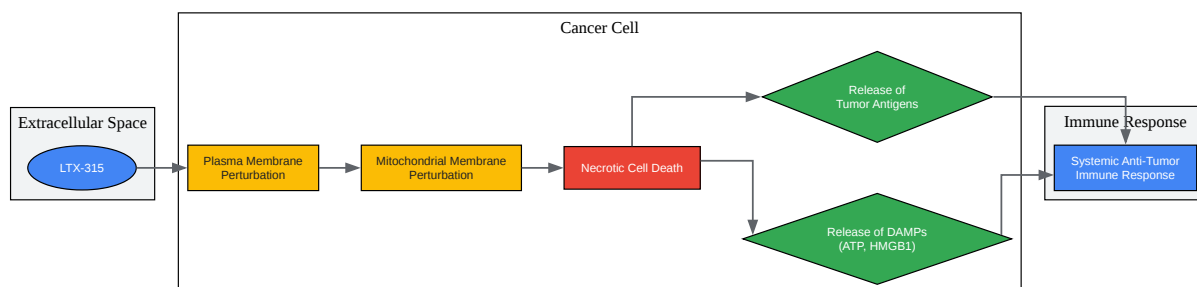
- A375 human melanoma cell line
- Complete growth medium (e.g., DMEM with 10% FBS)
- Serum-free medium
- **LTX-315** stock solution (reconstituted in DMSO)
- 96-well cell culture plates

- MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) solution
- Solubilization buffer (e.g., DMSO or a solution of SDS in HCl)
- Plate reader

Procedure:

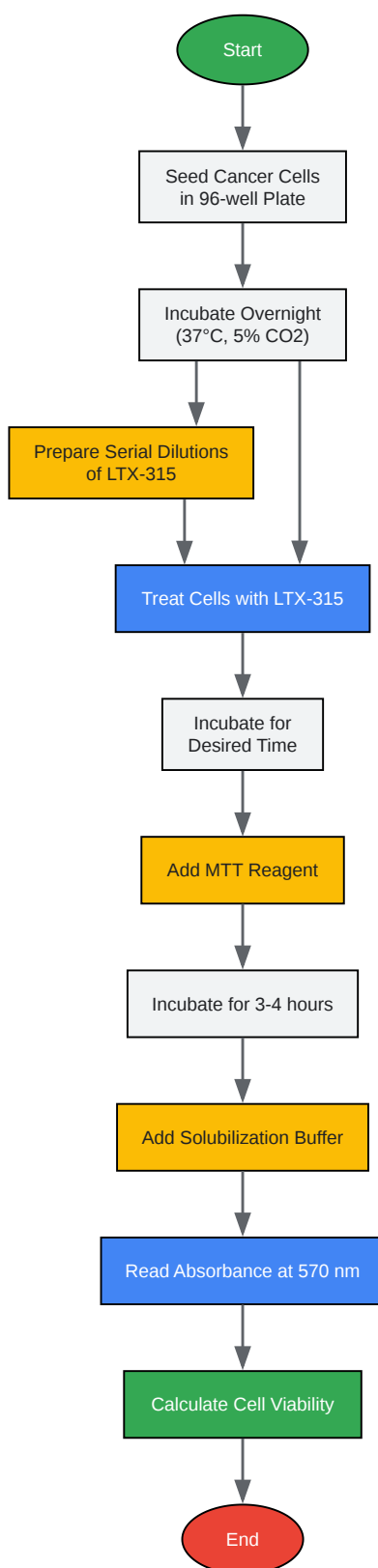
- Seed A375 cells into a 96-well plate at a density of 1×10^5 cells/mL in 100 μ L of complete growth medium per well.
- Incubate the plate overnight at 37°C in a humidified 5% CO₂ atmosphere to allow for cell adherence.
- The next day, remove the complete growth medium and wash the cells twice with serum-free medium.
- Prepare serial dilutions of **LTX-315** in serum-free medium from the stock solution.
- Add 100 μ L of the **LTX-315** dilutions to the respective wells. Include wells with untreated cells as a negative control.
- Incubate the plate for the desired time points (e.g., 2, 4, 6 hours).
- Following incubation, add 10 μ L of MTT solution to each well and incubate for 3-4 hours at 37°C.
- Add 100 μ L of solubilization buffer to each well and mix thoroughly to dissolve the formazan crystals.
- Measure the absorbance at 570 nm using a microplate reader.
- Calculate cell viability as a percentage relative to the untreated control cells.

Visualizations



[Click to download full resolution via product page](#)

Caption: **LTX-315** Mechanism of Action Signaling Pathway.



[Click to download full resolution via product page](#)

Caption: Experimental Workflow for In Vitro Cytotoxicity Assay.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. selleckchem.com [selleckchem.com]
- 2. LTX-315 peptide [novoprolabs.com]
- 3. lytixbiopharma.com [lytixbiopharma.com]
- 4. LTX-315 (Oncopore™): A short synthetic anticancer peptide and novel immunotherapeutic agent - PMC [pmc.ncbi.nlm.nih.gov]
- 5. verrica.com [verrica.com]
- 6. lytixbiopharma.com [lytixbiopharma.com]
- 7. medkoo.com [medkoo.com]
- 8. Peptide handling & storage guidelines - How to store a peptide? [sb-peptide.com]
- 9. peptide.com [peptide.com]
- To cite this document: BenchChem. [LTX-315: Application Notes and Protocols for Laboratory Use]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b610606#ltx-315-stability-and-handling-for-laboratory-use]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com